

tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate CAS number 99735-30-5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate*

Cat. No.: B136152

[Get Quote](#)

Technical Guide: tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate

CAS Number: 99735-30-5

This in-depth technical guide is intended for researchers, scientists, and drug development professionals. It provides comprehensive information on the chemical properties, synthesis, and applications of **tert-butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate**.

Chemical and Physical Properties

This compound is a key intermediate in organic synthesis, particularly in the development of pharmaceutical agents. The tert-butyloxycarbonyl (Boc) protecting group allows for selective deprotection and further functionalization of the amine, while the benzyl group provides a useful handle for various chemical transformations.^[1]

Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₄ N ₂ O ₂	[1]
Molecular Weight	276.37 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	113 °C	
Boiling Point	385.1 °C at 760 mmHg	
Density	1.08 g/cm ³	
Flash Point	186.7 °C	
Solubility	Soluble in organic solvents such as dichloromethane and methanol.	

Safety Information

Standard safety precautions should be taken when handling this compound.

Hazard	Description
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.
Precautionary Statements	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/ eye protection/ face protection. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	Keep container tightly closed in a dry and well-ventilated place.

Experimental Protocols

Synthesis of (R)-tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate

This protocol details the synthesis of the (R)-enantiomer of the target compound via Boc protection of (R)-1-benzyl-3-aminopyrrolidine.[2]

Materials:

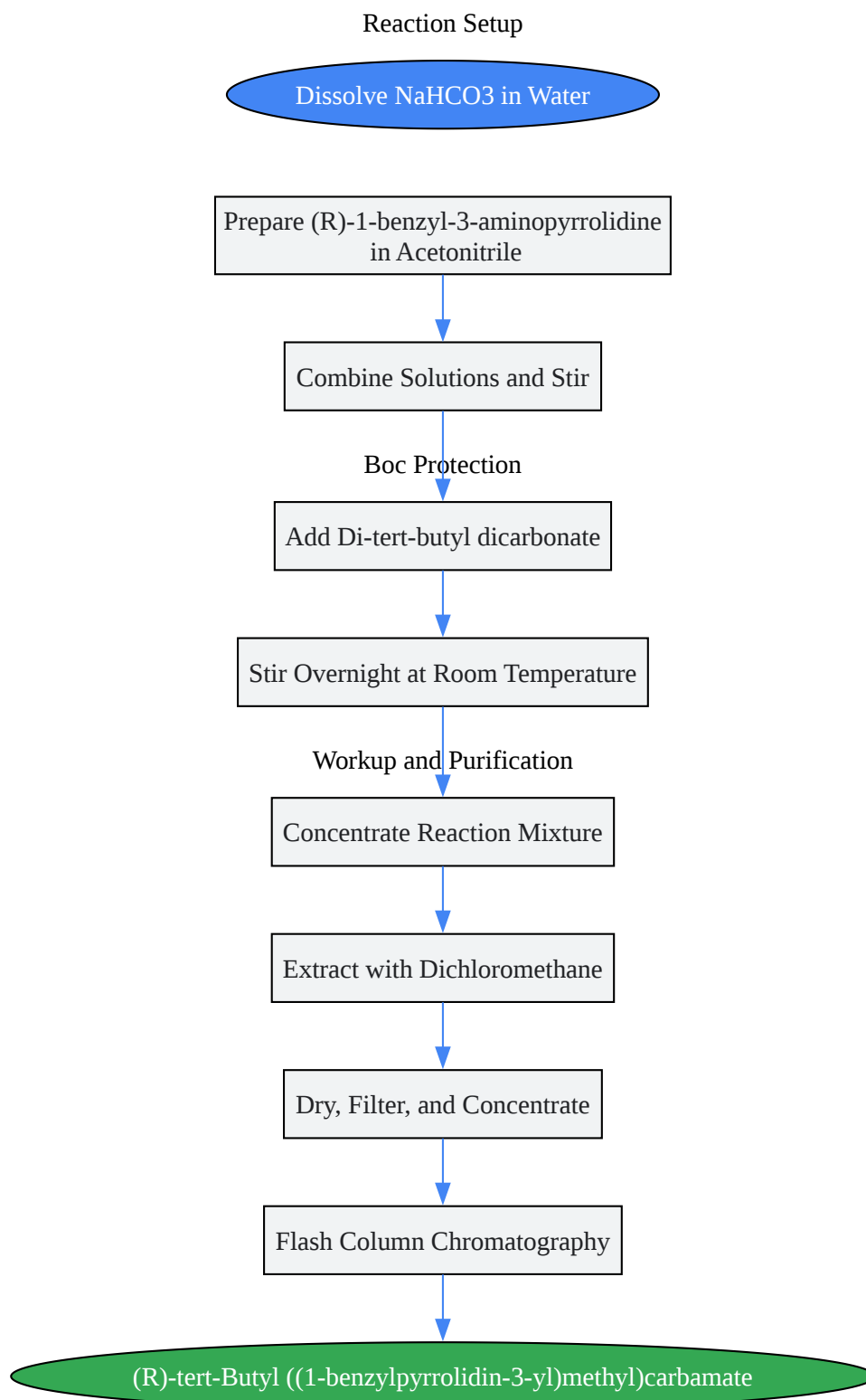
- (R)-(+)-1-Benzyl-3-aminopyrrolidine
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium bicarbonate (NaHCO₃)
- Acetonitrile
- Deionized water
- Dichloromethane
- Anhydrous sodium sulfate

Procedure:

- Dissolve 5.92 g (70.5 mmol) of sodium bicarbonate in 118 mL of deionized water.
- Add the sodium bicarbonate solution to a solution of 5.00 g (28.4 mmol) of (R)-(+)-1-benzyl-3-aminopyrrolidine in 118 mL of acetonitrile.
- Stir the mixture at room temperature for 10 minutes.
- Add 6.22 g (28.5 mmol) of di-tert-butyl dicarbonate to the mixture and continue stirring overnight at room temperature.
- After the reaction is complete, concentrate the solution under reduced pressure.
- Extract the residue three times with dichloromethane.

- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the residue by flash column chromatography using a mixture of methanol and dichloromethane (2:98) as the eluent.
- Remove the solvent under vacuum to yield the final product.

Expected Yield: Approximately 65.2%[\[2\]](#)



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for (R)-**tert-butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate**.

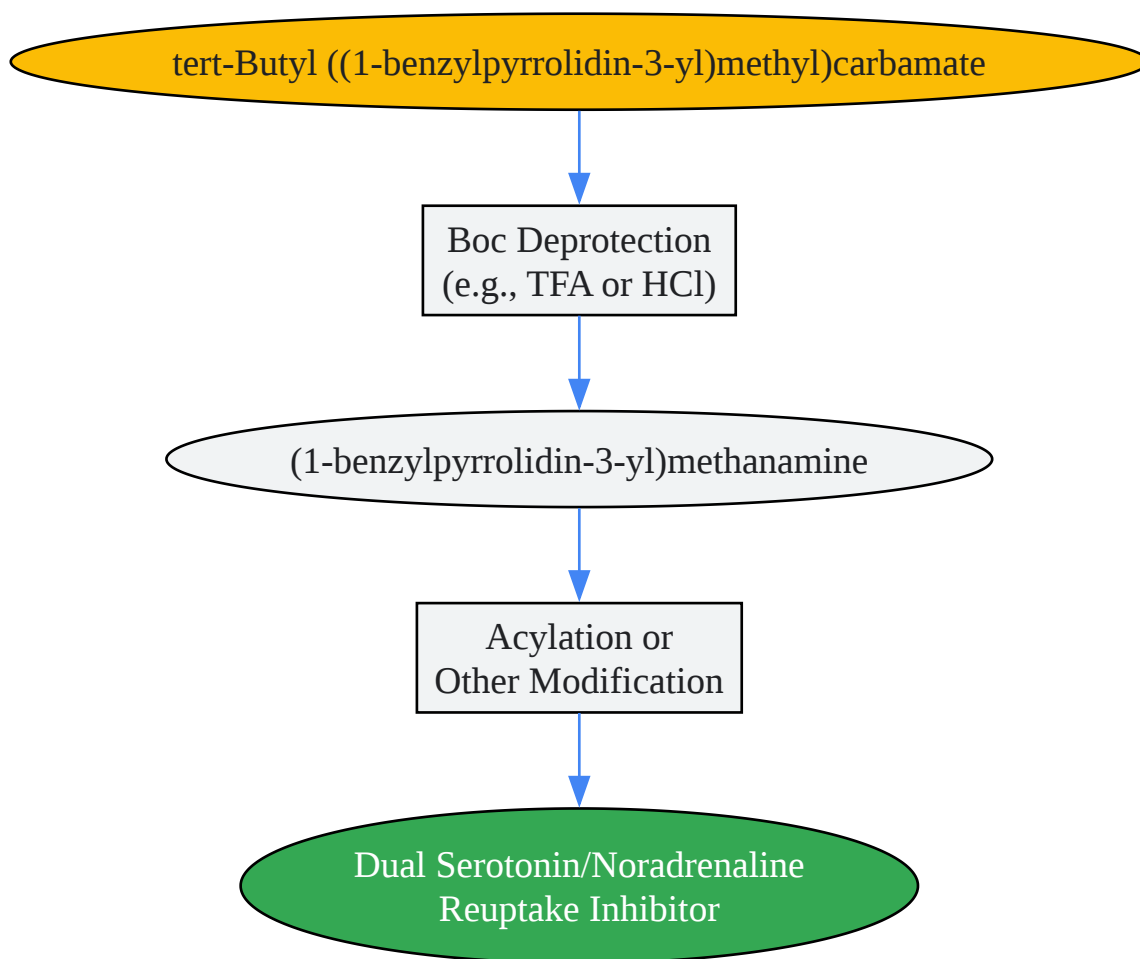
Applications in Drug Development

tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate is a valuable building block in the synthesis of more complex molecules with therapeutic potential. A significant application is in the development of dual serotonin and noradrenaline reuptake inhibitors (SNRIs), which are used in the treatment of depression and other mood disorders.[\[3\]](#)[\[4\]](#)

The Boc-protected amine allows for the strategic introduction of various functionalities. The benzyl group can also be modified or removed in subsequent synthetic steps.

Role as a Precursor to Dual Serotonin/Noradrenaline Reuptake Inhibitors

The synthesis of novel N-benzyl-N-(pyrrolidin-3-yl)carboxamides as dual serotonin (5-HT) and noradrenaline (NA) monoamine reuptake inhibitors has been described.[\[3\]](#)[\[4\]](#) In this context, the Boc-protected precursor is deprotected to reveal the free amine, which is then acylated or otherwise modified to produce the final active pharmaceutical ingredient.



[Click to download full resolution via product page](#)

Caption: Role as a precursor in the synthesis of dual serotonin/noradrenaline reuptake inhibitors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 99735-30-5(tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate) | Kuujia.com [kuujia.com]
- 2. (3R)-(+)-1-BENZYL-3-(TERT-BUTOXYCARBONYLAMINO)PYRROLIDINE synthesis - chemicalbook [chemicalbook.com]

- 3. N-Benzyl-N-(pyrrolidin-3-yl)carboxamides as a new class of selective dual serotonin/noradrenaline reuptake inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [tert-Butyl ((1-benzylpyrrolidin-3-yl)methyl)carbamate CAS number 99735-30-5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136152#tert-butyl-1-benzylpyrrolidin-3-yl-methyl-carbamate-cas-number-99735-30-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com